

An In-Depth Technical Guide to the Safe Handling of 3-Bromotetrahydrofuran

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Compound of Interest

Compound Name: 3-Bromotetrahydrofuran

Cat. No.: B096772

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Introduction: Understanding the Core Risks of a Versatile Reagent

3-Bromotetrahydrofuran (CAS No. 19311-37-6) is a valuable heterocyclic building block in modern organic synthesis, particularly in the development of pharmaceutical intermediates.^[1] Its structure, a tetrahydrofuran ring substituted with a bromine atom, provides a versatile scaffold for introducing the THF moiety into larger molecules through nucleophilic substitution and other transformations. However, this same structural feature introduces significant, and often underestimated, laboratory hazards.





This guide moves beyond standard Safety Data Sheet (SDS) summaries to provide researchers, scientists, and drug development professionals with a deep, mechanistic understanding of the risks associated with **3-Bromotetrahydrofuran**. The primary hazards—flammability, irritation, and, most critically, the potential for explosive peroxide formation—are not merely procedural hurdles. They are direct consequences of the molecule's chemical nature. By understanding the causality behind these risks, laboratory personnel can cultivate a proactive safety culture built on scientific principles rather than rote memorization of rules. The protocols described herein are designed as self-validating systems to ensure the integrity of the chemical and the safety of the researcher.

Section 1: Physicochemical Properties and Hazard Profile

A foundational understanding of a chemical's properties is the first step in a robust risk assessment. **3-Bromotetrahydrofuran** is a colorless to light yellow liquid with physical and chemical properties that dictate its primary hazards.^[1]

Property	Value	Implication / Causality
Molecular Formula	C ₄ H ₇ BrO	Heterocyclic ether with a halogen substituent.
Molecular Weight	151.00 g/mol	^[2]
Boiling Point	~150-155 °C	^[1] Relatively low volatility, but vapors can accumulate.
Density	~1.56 - 1.61 g/cm ³	Significantly denser than water.
Flash Point	~59 °C	Classified as a flammable liquid. Vapors can form ignitable mixtures with air. ^[1]

The Globally Harmonized System (GHS) provides a clear classification of the immediate hazards associated with **3-Bromotetrahydrofuran**.^[2]

GHS Classification	Hazard Statement	Signal Word	Pictogram
Flammable Liquids, Category 3	H226: Flammable liquid and vapor	Warning	
Skin Irritation, Category 2	H315: Causes skin irritation	Warning	
Serious Eye Irritation, Category 2	H319: Causes serious eye irritation	Warning	
STOT SE, Category 3	H335: May cause respiratory irritation	Warning	

Note: Specific toxicological data such as LD50 (Lethal Dose, 50%) or LC50 (Lethal Concentration, 50%) for **3-Bromotetrahydrofuran** are not readily available in public

databases. Therefore, the GHS classifications, which are based on available data and structural analogies, must be regarded as the primary source for assessing acute toxicity.

Section 2: The Critical Hazard of Peroxide Formation

The most insidious danger associated with **3-Bromotetrahydrofuran**, inherited from its parent structure, tetrahydrofuran (THF), is its propensity to form shock-sensitive and potentially explosive peroxides upon exposure to atmospheric oxygen.[3] This is not a rare event; it is an inherent chemical reactivity that proceeds via a free-radical mechanism, often accelerated by light.

Mechanism of Peroxide Formation: The process is initiated by the abstraction of a hydrogen atom from a carbon adjacent to the ether oxygen, a position activated towards radical formation. The resulting radical reacts with molecular oxygen (a diradical) to form a peroxy radical, which can then abstract a hydrogen from another THF molecule to form a hydroperoxide and propagate the chain reaction.

Over time, especially upon concentration through evaporation or distillation, these hydroperoxides can convert into polymeric peroxides and crystalline peroxidic residues. These residues are highly unstable and can detonate violently when subjected to heat, friction, or mechanical shock—such as the simple act of twisting a container cap.

Protocol for Peroxide Management

A rigorous, multi-stage protocol is mandatory for all work involving **3-Bromotetrahydrofuran**.

Stage 1: Procurement and Receiving

- **Minimize Inventory:** Purchase only the quantity of **3-Bromotetrahydrofuran** required for near-term experiments. Stockpiling is a dangerous practice.
- **Immediate Dating:** Upon receipt, label the container with both the "Date Received" and the "Date Opened." This is non-negotiable.
- **Visual Inspection:** Before accepting the shipment, visually inspect the container (if possible) for any signs of crystallization, particularly around the cap and threads. If crystals are

observed, do not handle the container further and contact your institution's Environmental Health & Safety (EHS) office immediately.

Stage 2: Storage

- Container Integrity: Store in the original, airtight, light-resistant container.
- Environment: Store in a cool, dark, well-ventilated area away from heat and direct sunlight.
- Segregation: Store in a cabinet designated for flammable liquids, segregated from strong oxidizing agents and strong bases.
- Shelf Life:
 - Unopened Container: Discard or test for peroxides after 12 months from the date received.
 - Opened Container: Discard or test for peroxides after 3-6 months from the date opened.

Stage 3: Peroxide Detection Regular testing is a cornerstone of safe handling. Testing must be performed before any distillation or concentration, and at regular intervals for opened containers.

- Qualitative Test (Potassium Iodide):
 - Preparation: Add 0.5-1.0 mL of **3-Bromotetrahydrofuran** to an equal volume of glacial acetic acid containing approximately 0.1 g of sodium iodide or potassium iodide crystals.
 - Observation: A yellow color indicates the presence of low levels of peroxides, while a brown color signifies a high concentration.
- Quantitative Test (Commercial Test Strips):
 - Use commercially available peroxide test strips according to the manufacturer's instructions. These provide a semi-quantitative reading of the peroxide concentration (e.g., in ppm).
 - Action Level: If peroxides are detected at a concentration > 25-30 ppm, the solvent must be decontaminated or disposed of. Do not attempt to distill or concentrate a solvent with

detectable peroxides.

Stage 4: Peroxide Removal/Decontamination (For Experienced Personnel Only) This procedure should only be performed by trained personnel with a thorough understanding of the risks.

- **Activated Alumina Column:** Pass the solvent through a column of activated basic alumina. This method effectively removes hydroperoxides. The alumina should then be treated as hazardous waste.
- **Ferrous Sulfate Reduction:** Stir the solvent with a freshly prepared aqueous solution of ferrous sulfate (FeSO_4). This reduces the peroxides. The two phases must then be separated.

Section 3: Engineering Controls and Personal Protective Equipment (PPE)

The hierarchy of controls dictates that engineering solutions should be the first line of defense, supplemented by appropriate PPE.

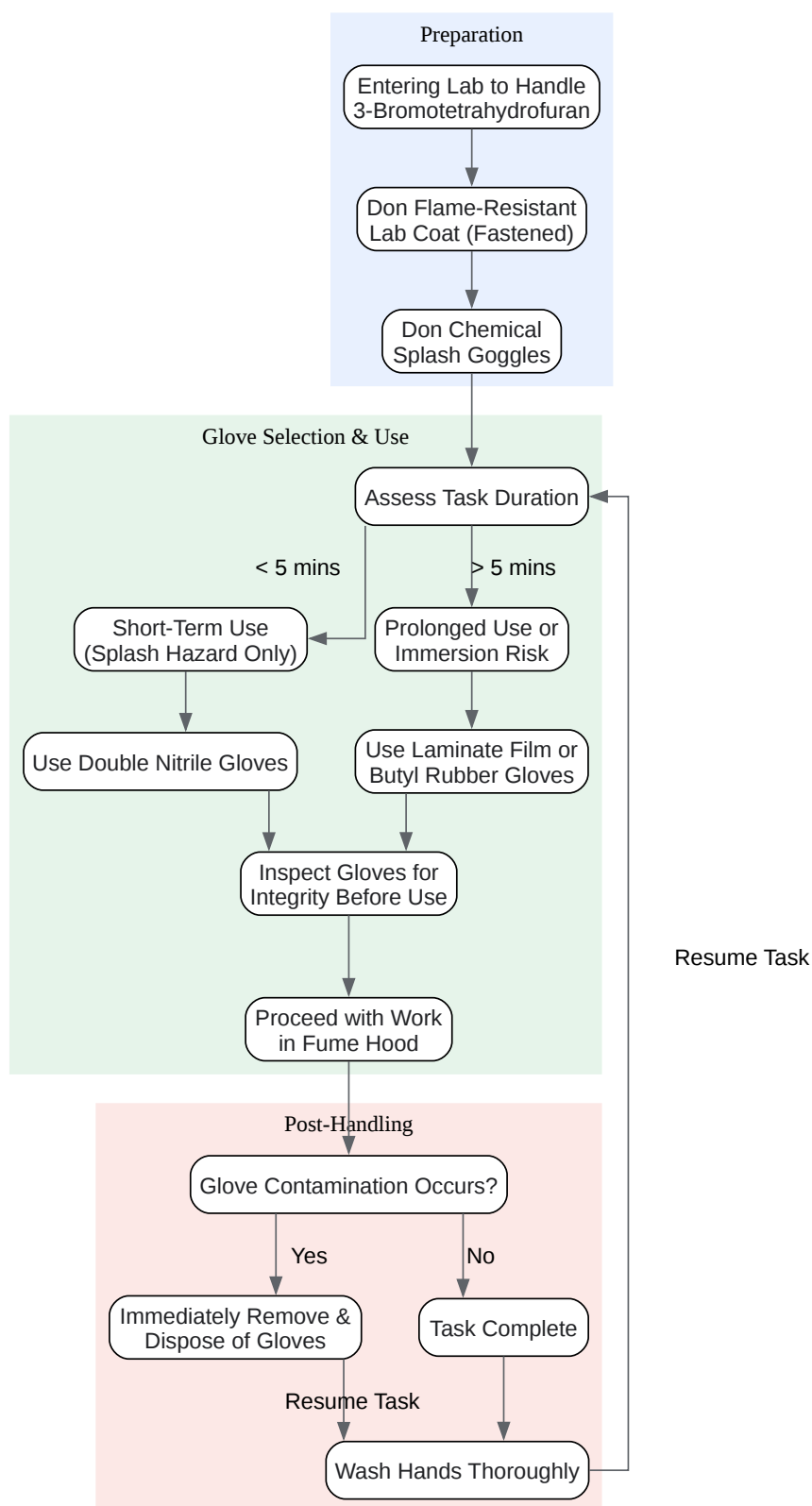
Engineering Controls:

- **Fume Hood:** All handling of **3-Bromotetrahydrofuran**, including transfers, reaction setup, and workup, must be conducted inside a certified chemical fume hood to control flammable and irritating vapors.
- **Ventilation:** The laboratory must be well-ventilated to prevent the accumulation of vapors.
- **Safety Shower/Eyewash Station:** An operational and easily accessible safety shower and eyewash station are mandatory in the immediate work area.

Personal Protective Equipment (PPE): The selection of PPE must be based on the specific hazards of **3-Bromotetrahydrofuran**.

- **Eye Protection:** Chemical splash goggles are required at all times. A face shield should be worn over the goggles during procedures with a higher risk of splashing, such as large-volume transfers.

- Body Protection: A flame-resistant laboratory coat must be worn and fully fastened.
- Hand Protection: This is a critical parameter. Standard nitrile gloves offer poor resistance to many ethers, including THF, and should be considered for splash protection only, to be changed immediately upon contact.
 - Recommended: For prolonged handling or immersion, multi-layered gloves or gloves made of more resistant materials like laminate film (e.g., SilverShield®) or butyl rubber are strongly recommended.
 - Causality: The choice of glove material is based on preventing permeation, the process by which a chemical can pass through the glove material at a molecular level, even without visible holes. Always consult the glove manufacturer's compatibility charts and inspect gloves for any signs of degradation before use.



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Caption: PPE selection workflow for **3-Bromotetrahydrofuran**.

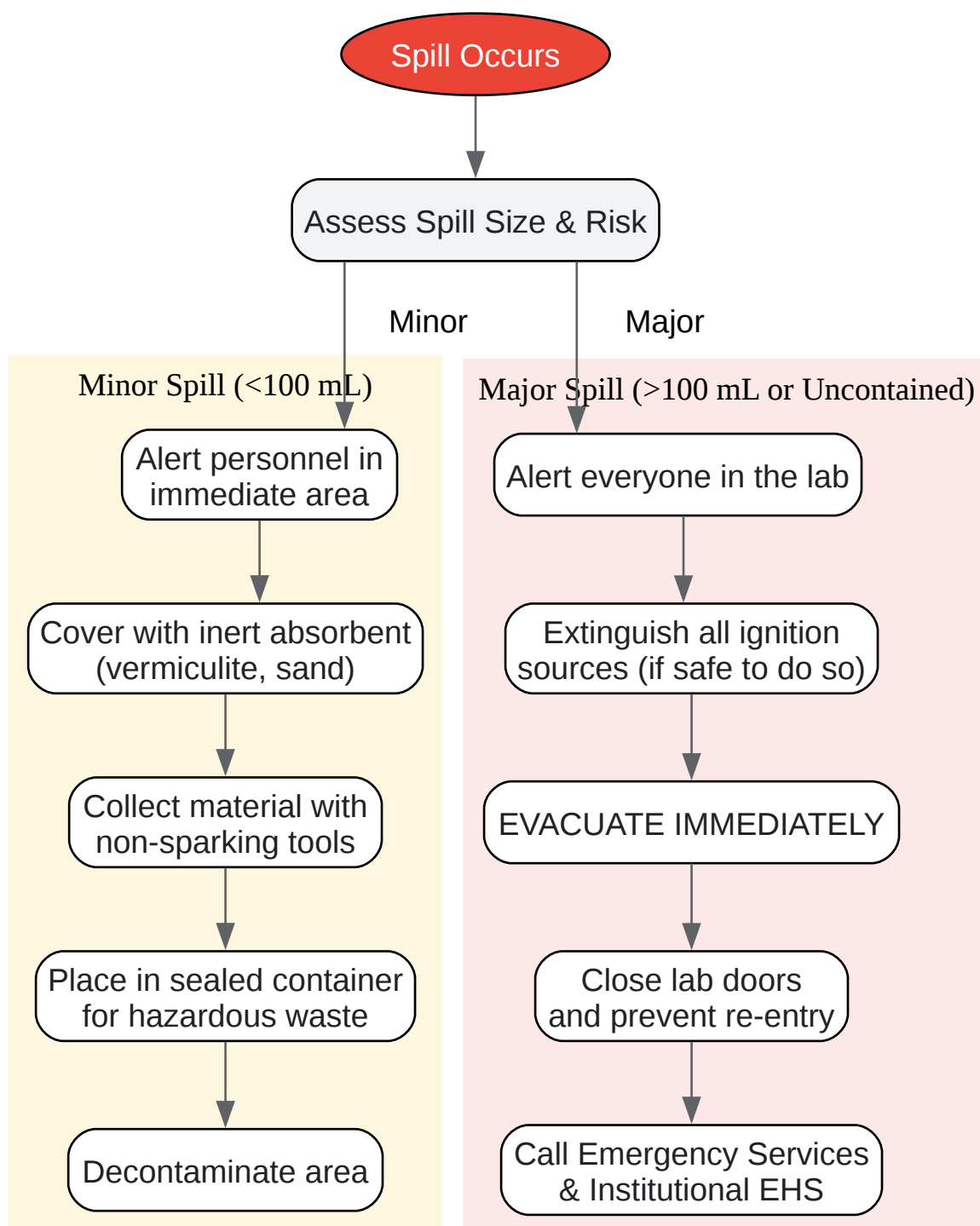
Section 4: Handling and Emergency Protocols

Standard Handling Protocol

- **Pre-Use Checklist:** Before handling, confirm the location of the nearest fire extinguisher (Class B), safety shower, and spill kit. Ensure the fume hood is operational.
- **Inert Atmosphere:** For reactions sensitive to peroxides or for long-term storage of opened containers, the use of an inert atmosphere (e.g., nitrogen or argon) is best practice.
- **Grounding:** When transferring quantities greater than 500 mL, ground and bond containers to prevent the buildup of static electricity, which can serve as an ignition source.
- **Avoid Concentration:** Never distill **3-Bromotetrahydrofuran** to dryness. Always leave a residual volume of at least 20% in the distillation flask.

Emergency Protocol: Spill Response

The response to a spill must be swift, logical, and predicated on the scale of the release.



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Caption: Decision workflow for spill response.

Emergency Protocol: Fire Response

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam. Do not use water, as it may be ineffective and can spread the flammable liquid.
- **Procedure:** For a small, contained fire, trained personnel may use a fire extinguisher. For any larger fire, or if the fire is not immediately extinguished, activate the fire alarm, evacuate the area, and call emergency services.
- **Hazardous Combustion Products:** Fires involving **3-Bromotetrahydrofuran** may produce toxic and corrosive gases, including carbon monoxide, carbon dioxide, and hydrogen bromide. Firefighters must wear self-contained breathing apparatus (SCBA).

Emergency Protocol: Exposure

- **Inhalation:** Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If breathing has stopped, begin artificial respiration. Seek immediate medical attention.
- **Skin Contact:** Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- **Ingestion:** Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Section 5: Waste Disposal

All waste containing **3-Bromotetrahydrofuran**, including contaminated absorbents from spills and reaction residues, must be treated as hazardous waste.

- **Containerization:** Collect waste in a dedicated, properly sealed, and clearly labeled hazardous waste container. The label must include the full chemical name: "Hazardous Waste: **3-Bromotetrahydrofuran**."

- Peroxide Check: Before consolidating waste streams, be aware that mixing peroxide-containing ethers with other chemicals can lead to violent reactions. If the waste solvent has been stored for an extended period, it should be tested for peroxides before disposal.
- Segregation: Keep halogenated organic waste separate from non-halogenated waste streams, as per your institution's guidelines.
- Disposal: Arrange for pickup and disposal by your institution's EHS office or a licensed hazardous waste disposal contractor. Never dispose of **3-Bromotetrahydrofuran** down the drain.

Conclusion: A Commitment to Proactive Safety

3-Bromotetrahydrofuran is a powerful tool for chemical synthesis, but its utility is matched by its inherent hazards. Effective safety is not achieved by simply following a checklist, but by understanding the chemical principles that drive the risks. The tendency to form explosive peroxides is the most significant long-term threat and requires unwavering diligence in inventory management, dating, and testing. By integrating the protocols and the scientific rationale outlined in this guide into daily laboratory practice, researchers can mitigate these risks, ensuring a safe environment for discovery and innovation.

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